

FL3 flavagline stability and storage conditions

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Compound of Interest

Compound Name: FL3 (flavagline)

Cat. No.: B607460

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FL3 Flavagline Technical Support Center

Welcome to the technical support center for FL3, a synthetic flavagline analog of rocaglaol. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability, storage, and handling of FL3, along with troubleshooting tips for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid FL3?

A: Solid FL3 should be stored at -20°C for long-term stability.^[1]

Q2: How should I prepare and store stock solutions of FL3?

A: FL3 is typically dissolved in dimethylsulfoxide (DMSO) to create a stock solution.^[1] While specific stability data for FL3 in DMSO is not extensively published, data from the structurally related flavagline, rocaglamide, can provide guidance. For rocaglamide, DMSO stock solutions can be stored for up to one year at -80°C or for one month at -20°C.^{[2][3][4]} It is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles.^[2]

Q3: My FL3 solution has changed color. Is it still usable?

A: A change in color can indicate degradation. It is recommended to perform a purity check using reverse-phase high-performance liquid chromatography (HPLC) if you observe any

changes in the appearance of your solution. Some flavaglines have been noted to be unstable during purification, highlighting the potential for degradation.

Q4: How stable is FL3 in aqueous buffers or cell culture media?

A: The stability of flavaglines in aqueous solutions can be limited. It is best practice to prepare fresh dilutions in your experimental buffer or media from the DMSO stock solution just before use. Avoid storing FL3 in aqueous solutions for extended periods.

Q5: What are the known molecular targets of FL3?

A: FL3 has been shown to directly bind to prohibitins (PHBs).[1] This interaction can inhibit the interaction between Akt and PHB, leading to decreased PHB phosphorylation and localization in the mitochondria.[1] Additionally, FL3 can induce the heterodimerization of PHB1 with STAT3. Like other flavaglines, it may also target the eukaryotic translation initiation factor eIF4A, an RNA helicase.

Stability and Storage Guidelines

The following table summarizes the recommended storage conditions for FL3 and its stock solutions based on available data for FL3 and the related flavagline, rocaglamide.

Compound/Solution	Storage Temperature	Duration	Notes
FL3 (Solid)	-20°C	Long-term	
Rocaglamide Stock Solution in DMSO	-80°C	Up to 1 year	Aliquot to avoid freeze-thaw cycles.[2][3][4]
-20°C	Up to 1 month	[2]	

Note: The stability of FL3 in DMSO has not been explicitly reported. The data for rocaglamide is provided as a guideline due to structural similarity.

Experimental Protocols

Protocol 1: Preparation of FL3 Stock Solution

Objective: To prepare a concentrated stock solution of FL3 for use in cell-based assays.

Materials:

- FL3 (solid)
- Dimethylsulfoxide (DMSO), sterile, cell culture grade

Procedure:

- Allow the vial of solid FL3 to equilibrate to room temperature before opening.
- Aseptically add the required volume of sterile DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Gently vortex or sonicate the vial to ensure complete dissolution of the FL3.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage or at -20°C for short-term storage.

Protocol 2: Cell Viability (MTT) Assay

Objective: To assess the cytotoxic effects of FL3 on a cancer cell line.

Materials:

- Cancer cell line of interest (e.g., urothelial carcinoma cell lines T24 or BIU)[[1](#)]
- Complete cell culture medium (e.g., RPMI 1640 with 10% FBS)
- FL3 stock solution (e.g., 10 mM in DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization solution (e.g., DMSO or a solution of SDS in HCl)

- 96-well cell culture plates

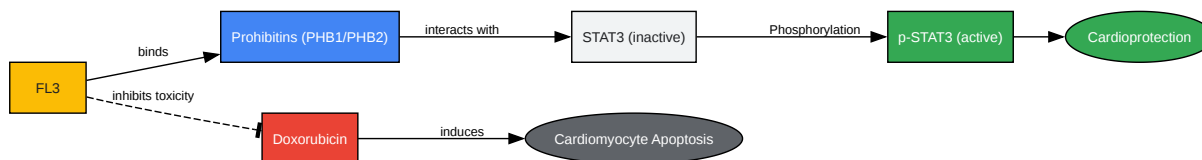
Procedure:

- Seed the cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Prepare serial dilutions of FL3 in complete cell culture medium from the stock solution. Ensure the final DMSO concentration is consistent across all wells and is non-toxic to the cells (typically <0.1%). Include a vehicle control (medium with DMSO only).
- Remove the old medium from the cells and replace it with the medium containing the different concentrations of FL3.
- Incubate the plate for the desired time period (e.g., 24, 48, or 72 hours).^[4]
- Add MTT solution to each well and incubate for 2-4 hours at 37°C, allowing viable cells to convert MTT to formazan crystals.
- Add the solubilization solution to each well to dissolve the formazan crystals.
- Measure the absorbance at the appropriate wavelength (e.g., 570 nm) using a microplate reader.
- Calculate cell viability as a percentage relative to the vehicle-treated control cells.

Signaling Pathways and Workflows

FL3-Mediated Cardioprotection Signaling Pathway

FL3 has been shown to exert cardioprotective effects, in part by modulating the STAT3 signaling pathway through its interaction with prohibitins.

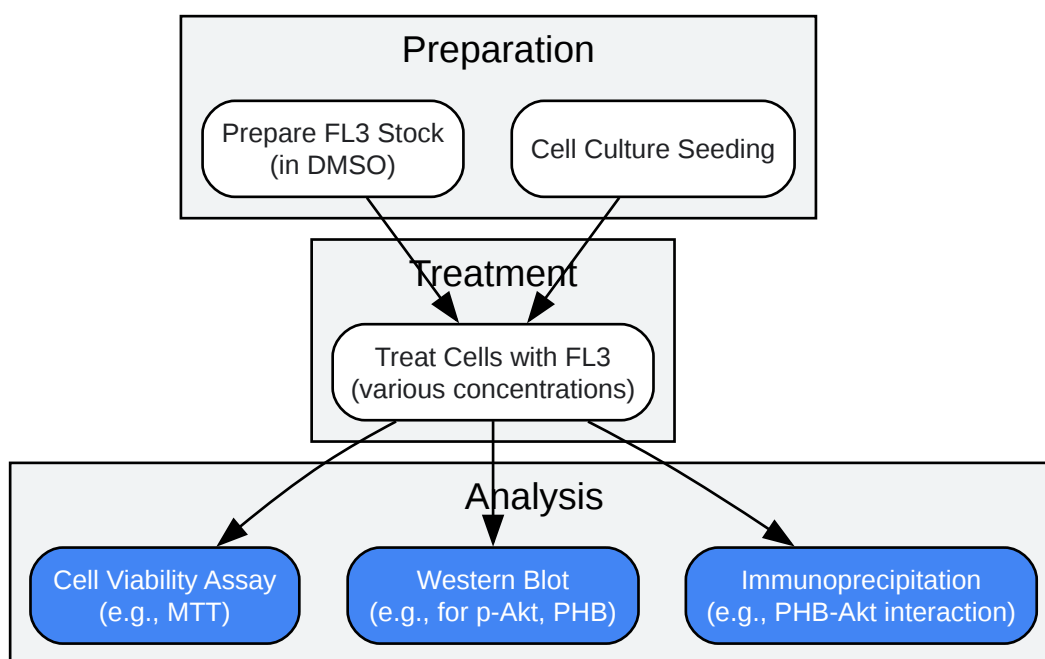


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Caption: FL3 binds to prohibitins, promoting STAT3 phosphorylation and leading to cardioprotection.

General Experimental Workflow for FL3

This diagram outlines a typical workflow for investigating the effects of FL3 in a cell-based experimental setting.

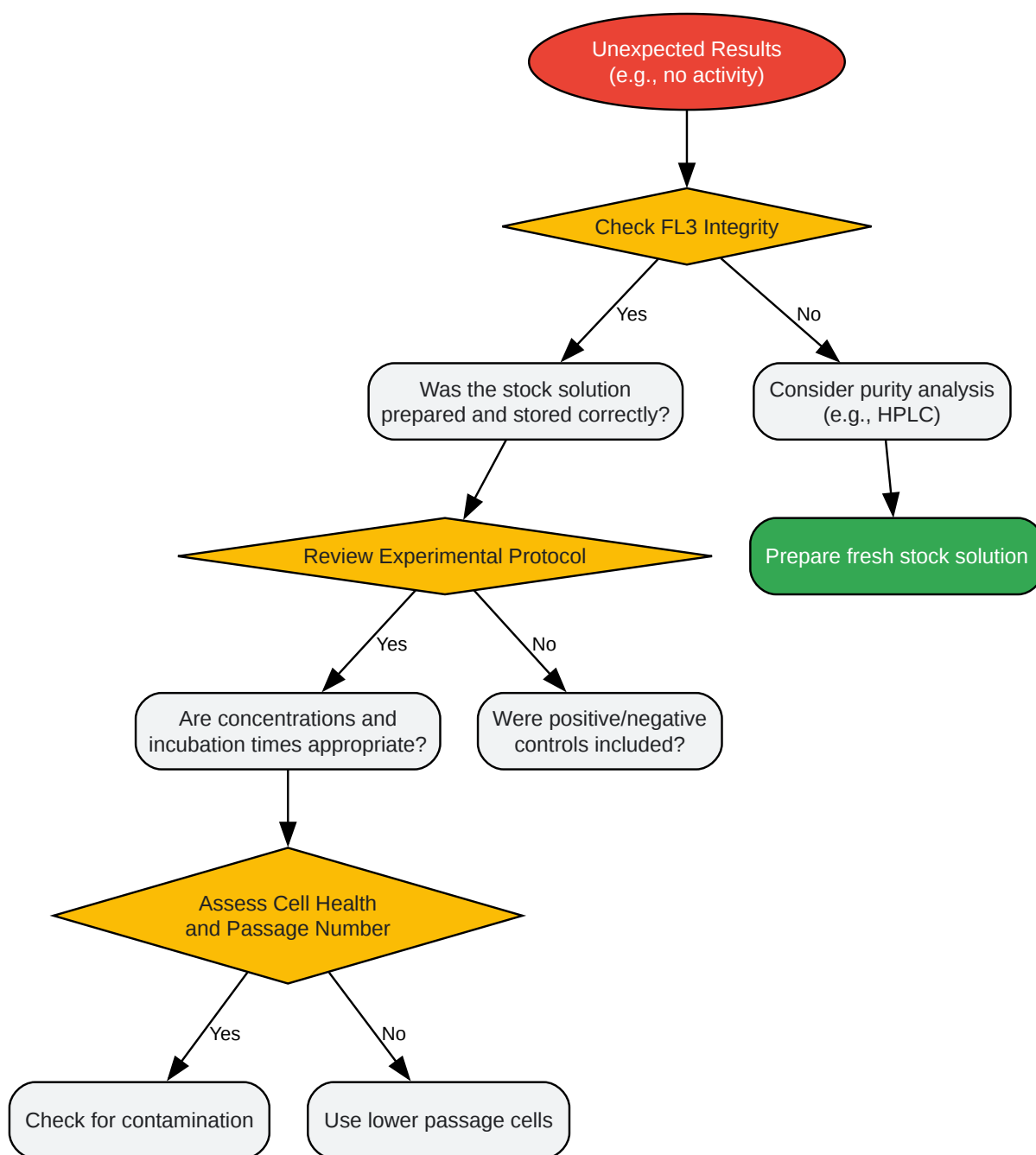


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Caption: A general workflow for studying the cellular effects of FL3.

Troubleshooting Common Issues

This flowchart provides a logical sequence for troubleshooting unexpected experimental results.



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Caption: A troubleshooting flowchart for experiments involving FL3.

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References

- 1. Flavagline analog FL3 induces cell cycle arrest in urothelial carcinoma cell of the bladder by inhibiting the Akt/PHB interaction to activate the GADD45 α pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 2. selleckchem.com [selleckchem.com]
- 3. Rocaglamide | HSP | NF- κ B | PERK | TargetMol [targetmol.com]
- 4. Evaluation of the impact of Rocaglamide on MDA-MB-231 human breast adenocarcinoma cells by cell culture and molecular approaches - PMC [pmc.ncbi.nlm.nih.gov]
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